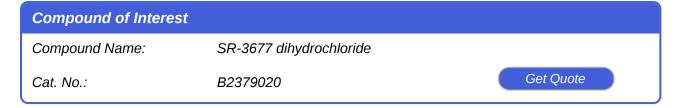


Application Notes and Protocols for SR-3677 Dihydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the dissolution and use of **SR-3677 dihydrochloride** in experimental settings. SR-3677 is a potent and selective inhibitor of Rhoassociated coiled-coil containing protein kinase (ROCK), with higher selectivity for ROCK2 over ROCK1.[1][2]

Physicochemical and Pharmacological Properties

SR-3677 dihydrochloride is a valuable tool for studying the roles of ROCK signaling in various cellular processes.[3] Proper handling and dissolution are critical for obtaining reliable and reproducible experimental results.



| Property | Value | Source |
|--------------------------|-----------------|-----------------|
| Molecular Weight | 481.37 g/mol | [4] |
| Formula | C22H24N4O4·2HCI | [4] |
| Primary Target | ROCK2 | [5] |
| IC ₅₀ (ROCK2) | ~3 nM | [2][5][6][7][8] |
| Secondary Target | ROCK1 | [5] |
| IC50 (ROCK1) | 56 nM | [2][5][6][7] |
| Purity | ≥98% | [4] |

Solubility Data

SR-3677 dihydrochloride exhibits good solubility in common laboratory solvents.[4][9] The choice of solvent will depend on the specific requirements of the experiment (e.g., in vitro vs. in vivo).

| Solvent | Maximum Solubility | Source |
|--------------------|--|--------|
| Water | 100 mM | [4][9] |
| DMSO | 100 mM | [4][9] |
| DMSO (for in vivo) | ≥ 2.5 mg/mL (6.12 mM) in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline | [7] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol is suitable for most in vitro cell-based assays.

Materials:



- SR-3677 dihydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, weigh out 4.81 mg of SR-3677 dihydrochloride.[1]
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing the powder.
- Mixing: Vortex the solution until the compound is completely dissolved. If dissolution is difficult, gently warm the vial to 37°C and sonicate for a few minutes.[10]
- Aliquoting and Storage: Aliquot the stock solution into single-use volumes to prevent repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.[1][10] Stock solutions in DMSO are stable for up to 2 years at -80°C.[5][6]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Procedure:

- Thaw Stock Solution: Thaw a single-use aliquot of the 10 mM SR-3677 stock solution at room temperature.
- Dilution: Prepare fresh working dilutions from the stock solution in your desired cell culture medium for each experiment.[1]
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is minimal (typically <0.5%) to avoid solvent-induced toxicity.[10]



Protocol 3: Dose-Response Experiment for Determining Optimal Concentration

The effective concentration of SR-3677 is cell-type dependent.[1] A dose-response experiment is recommended to determine the optimal concentration for your specific model.

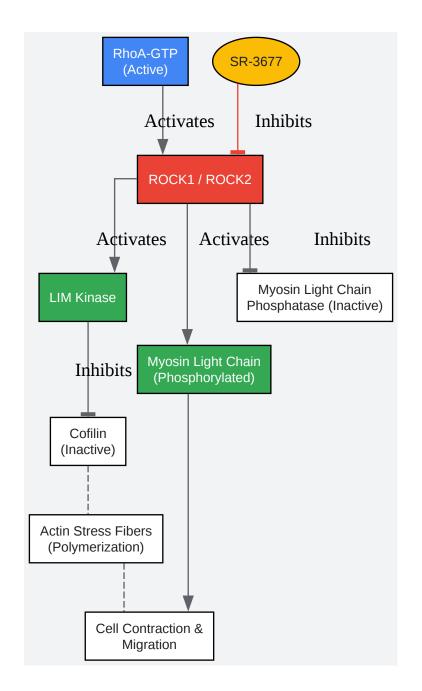
Procedure:

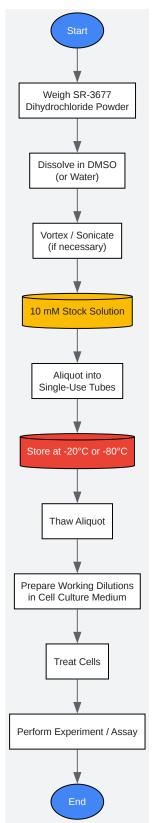
- Cell Seeding: Plate cells at an appropriate density in a multi-well plate and allow them to adhere overnight.
- Serial Dilutions: Prepare a series of working solutions of SR-3677 in complete culture medium (e.g., ranging from 1 nM to 10 μ M).[5] Include a vehicle control with the same final DMSO concentration.
- Treatment: Replace the culture medium with the prepared SR-3677 dilutions and incubate for the desired duration (e.g., 24, 48, or 72 hours).
- Assay: Perform the desired functional assay (e.g., cell viability, western blot for downstream targets, or morphological analysis).

Signaling Pathway and Experimental Workflow Diagrams Rho/ROCK Signaling Pathway

The Rho/ROCK signaling pathway is a critical regulator of various cellular functions, including cytoskeletal dynamics, cell adhesion, migration, and proliferation.[3] SR-3677 acts as an inhibitor of ROCK1 and ROCK2, which are key downstream effectors of RhoA.[1][3]







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